

Application Notes and Protocols for Tyrphostin AG 1288

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Compound of Interest

Compound Name: Tyrphostin AG 1288

Cat. No.: B1228077

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Introduction

Tyrphostin AG 1288 is a potent inhibitor of tyrosine kinases, a class of enzymes crucial for cellular signal transduction.^{[1][2]} Dysregulation of tyrosine kinase activity is implicated in numerous diseases, including cancer and inflammatory disorders. **Tyrphostin AG 1288** has been shown to inhibit the expression of Intercellular Adhesion Molecule-1 (ICAM-1) and Tumor Necrosis Factor-alpha (TNF α)-mediated cytotoxicity in vitro.^{[1][2][3]} These application notes provide a comprehensive guide to the preparation of **Tyrphostin AG 1288** stock solutions for reproducible and reliable experimental outcomes.

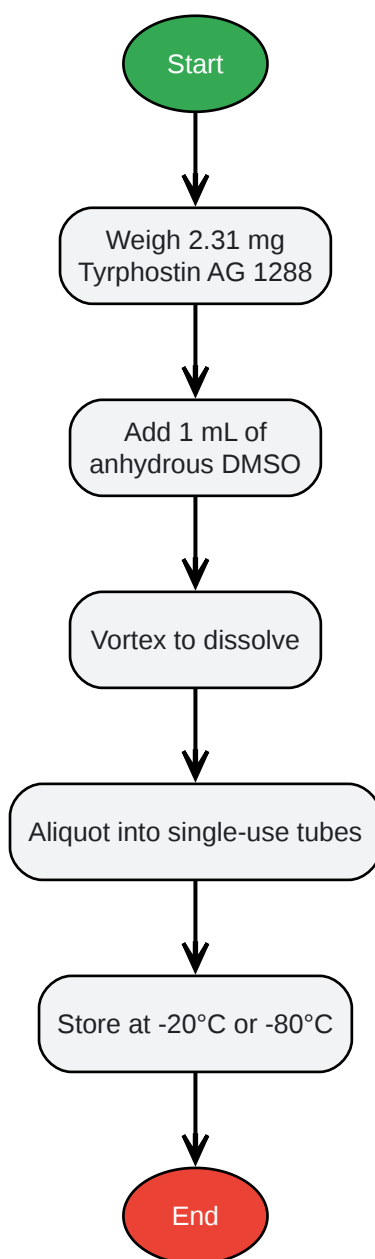
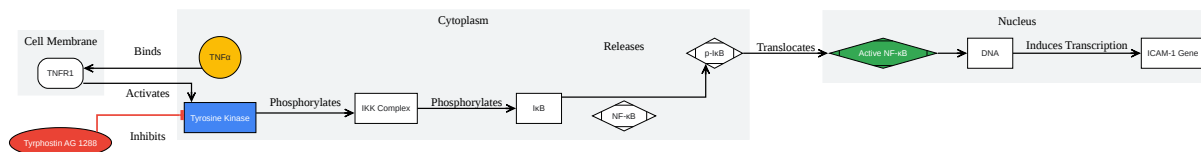
Data Presentation

A summary of the key quantitative data for **Tyrphostin AG 1288** is presented in the table below for easy reference.

Parameter	Value	Reference
Molecular Formula	C ₁₀ H ₅ N ₃ O ₄	MedChemExpress
Molecular Weight	231.16 g/mol	MedChemExpress
Appearance	Light yellow to yellow solid	MedChemExpress
Purity	>98%	Vendor Specification
Solubility	≥ 125 mg/mL in DMSO (≥ 540.75 mM)	MedChemExpress
Powder Storage	-20°C for 3 years; 4°C for 2 years	MedChemExpress
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month	MedChemExpress

Signaling Pathway Inhibition

Tyrphostin AG 1288 exerts its effects by inhibiting tyrosine kinase activity within cellular signaling cascades. One of its documented effects is the inhibition of TNF α -induced signaling, which leads to a downstream reduction in the expression of ICAM-1. The binding of TNF α to its receptor (TNFR1) typically triggers a signaling cascade that can lead to the activation of the transcription factor NF- κ B.[4][5][6] Activated NF- κ B then translocates to the nucleus to induce the expression of target genes, including ICAM-1, a key molecule in inflammatory responses and cell adhesion.[7] **Tyrphostin AG 1288**, as a tyrosine kinase inhibitor, is understood to interfere with a critical tyrosine phosphorylation event upstream of NF- κ B activation, thereby attenuating the inflammatory response.



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